

Technical Guide: Physical Properties of 3-(Pyridin-3-Yl)Benzaldehyde

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Compound of Interest

Compound Name: 3-(Pyridin-3-Yl)Benzaldehyde

Cat. No.: B138089

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Audience: Researchers, scientists, and drug development professionals.

Introduction

3-(Pyridin-3-Yl)Benzaldehyde is a biaryl aromatic aldehyde of interest in medicinal chemistry and materials science. Its structure, featuring a pyridine ring linked to a benzaldehyde moiety, makes it a valuable intermediate in the synthesis of more complex molecules, including potential kinase inhibitors and other bioactive compounds.^[1] A thorough understanding of its physical properties is essential for its effective use in synthesis, formulation, and quality control. This guide provides a summary of the known physical properties of **3-(Pyridin-3-Yl)Benzaldehyde**, along with general experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **3-(Pyridin-3-Yl)Benzaldehyde** are summarized below. These properties are crucial for handling, storage, and reaction setup.

Data Presentation

Property	Value	Reference
Molecular Formula	C ₁₂ H ₉ NO	[1]
Molecular Weight	183.21 g/mol	
CAS Number	131231-24-8	[1]
Appearance	Cloudy viscous liquid	
Boiling Point	355.8 °C at 760 mmHg	[1]
Density	1.147 g/cm ³	
Refractive Index	1.614	
Melting Point	Data not available for this isomer. The related isomer, 4-(Pyridin-3-yl)benzaldehyde, has a reported melting point of 52-57 °C. [2]	
Solubility	Specific quantitative data is not readily available. Based on the structure, it is expected to have low solubility in water and be soluble in common organic solvents such as ethanol, DMSO, and acetone.	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-(Pyridin-3-Yl)Benzaldehyde** are not available in the public domain. However, standard methodologies for organic compounds can be applied.

Determination of Boiling Point (General Protocol)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a viscous liquid like **3-(Pyridin-3-Yl)Benzaldehyde**, a common method is the distillation method.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Boiling chips

Procedure:

- Place a small volume of **3-(Pyridin-3-Yl)Benzaldehyde** and a few boiling chips into the distillation flask.
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- Begin heating the flask gently with the heating mantle.
- Record the temperature when the liquid begins to boil and the temperature remains constant as the vapor condenses and collects in the receiving flask. This constant temperature is the boiling point.
- It is important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Melting Point (General Protocol for Viscous Liquids/Solids)

Since **3-(Pyridin-3-Yl)Benzaldehyde** is described as a viscous liquid, it may solidify at a lower temperature. If a solid form can be obtained, its melting point can be determined using a standard melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of solidified **3-(Pyridin-3-Yl)Benzaldehyde**

Procedure:

- If the sample is liquid at room temperature, it should be cooled to induce solidification.
- Introduce a small amount of the finely powdered solid sample into a capillary tube.
- Tap the tube to pack the sample at the bottom.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).[3][4][5]

Determination of Solubility (General Protocol)

Apparatus:

- Vials or test tubes
- Vortex mixer or magnetic stirrer
- Analytical balance

Procedure:

- To a series of vials, add a known volume (e.g., 1 mL) of various solvents (e.g., water, ethanol, DMSO, acetone).
- Add a small, accurately weighed amount of **3-(Pyridin-3-Yl)Benzaldehyde** to each vial.
- Agitate the mixtures vigorously using a vortex mixer or magnetic stirrer at a constant temperature (e.g., 25 °C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Visually inspect the vials for any undissolved solute.
- If the compound dissolves completely, add more solute in known increments until saturation is reached (i.e., solid material remains).
- The solubility can then be expressed quantitatively (e.g., in mg/mL or mol/L).

Visualizations

Logical Relationship of Physical Properties

The following diagram illustrates the interconnectedness of the core physical properties of a chemical compound like **3-(Pyridin-3-Yl)Benzaldehyde**.

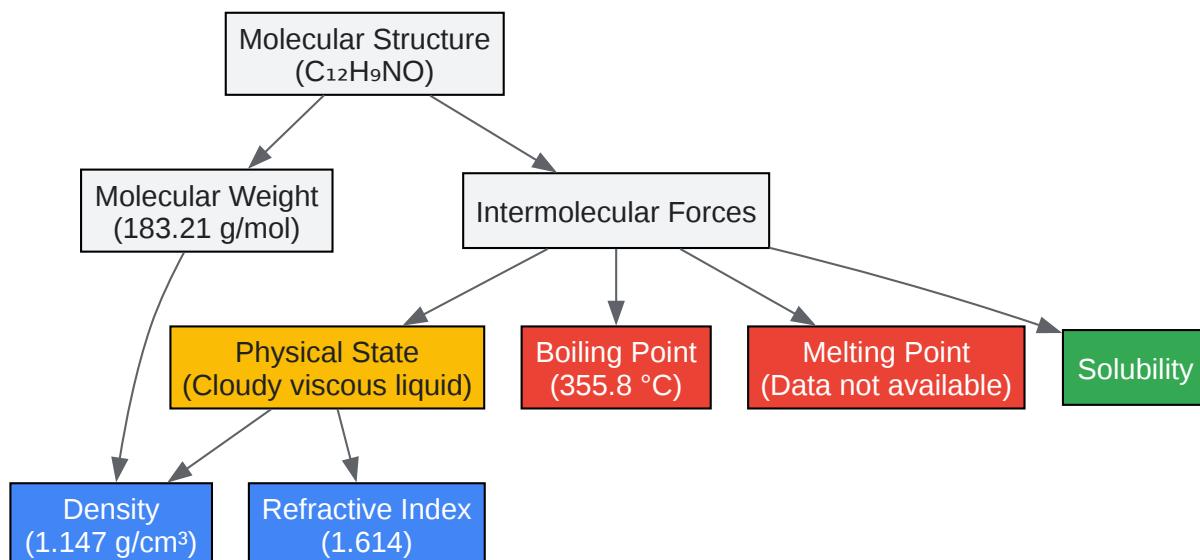


Figure 1: Interrelation of Physical Properties

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Caption: Interrelation of Physical Properties.

Conceptual Workflow for Physical Property Determination

This diagram outlines a general workflow for the experimental determination of the key physical properties discussed.

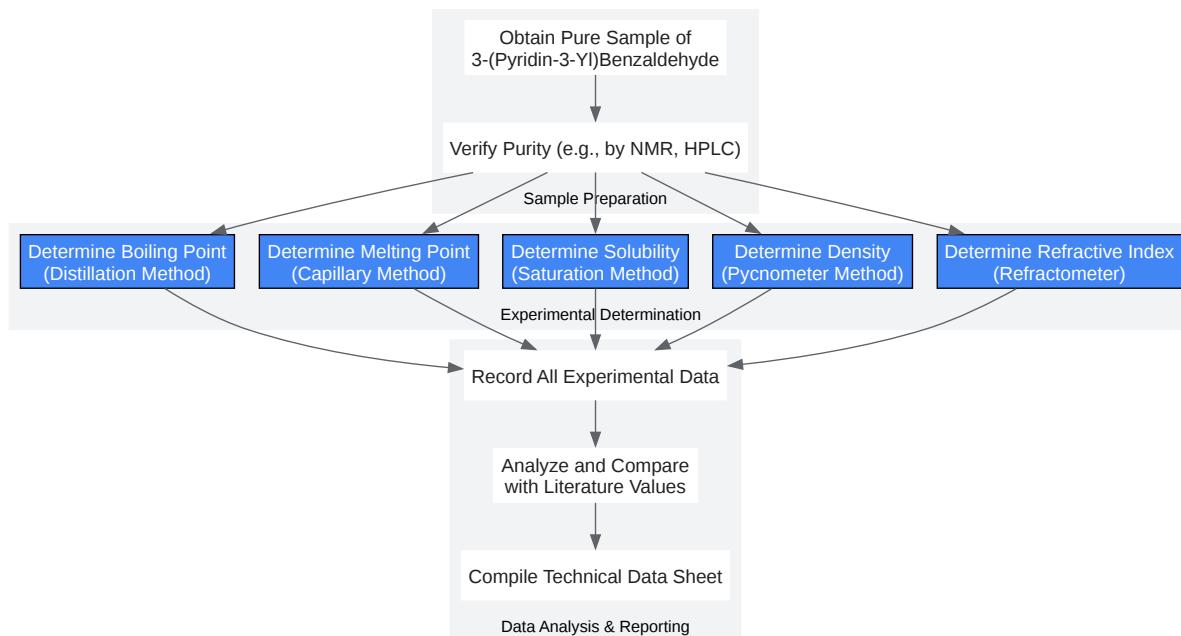


Figure 2: Workflow for Physical Property Determination

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Caption: Workflow for Physical Property Determination.

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